

4-chlorocinnamic acid thermal stability different polymorphs

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Compound Focus: 4-Chlorocinnamic acid

CAS No.: 940-62-5

Cat. No.: S600200

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Thermal and Physical Properties of 4-Chlorocinnamic Acid

The table below summarizes the key thermal and structural data available for **4-chlorocinnamic acid**.

Property	Reported Value	Experimental Conditions	Citation
Melting Point	523.75 K (250.6 °C)	Onset temperature measured by Differential Scanning Calorimetry (DSC) at a heating rate of 10 K/min.	[1]
Enthalpy of Fusion (ΔH_{fus})	31.56 kJ/mol	Calculated from DSC data.	[1]
Crystal Polymorphism	Crystallizes exclusively in the β -form. No other polymorphs identified.	Determined by Powder X-ray Diffraction (PXRD).	[1]
Appearance	Crystalline solid	Visual observation at room temperature.	[2]

Experimental Protocols for Thermal and Polymorph Analysis

The following methodologies, derived from studies on similar organic compounds, are standard for evaluating the thermal stability and polymorphism of pharmaceutical materials [3].

Thermal Analysis: DSC and TGA

These techniques help determine melting points, enthalpies of fusion, and thermal degradation profiles.

- **Differential Scanning Calorimetry (DSC)**

- **Purpose:** To measure melting points, identify solid-solid transitions, and detect potential polymorphs.
- **Typical Protocol:** A small sample (approx. 5 mg) is placed in a sealed aluminum pan and heated under a nitrogen atmosphere (flow rate 50 mL/min). A common heating rate is 10 °C per minute. To probe for polymorphism, heating-cooling cycles are performed: the sample is heated past its melt, cooled to allow recrystallization, and then reheated. Differences in thermal events between cycles can indicate the presence of different crystalline forms [3].

- **Thermogravimetric Analysis (TGA)**

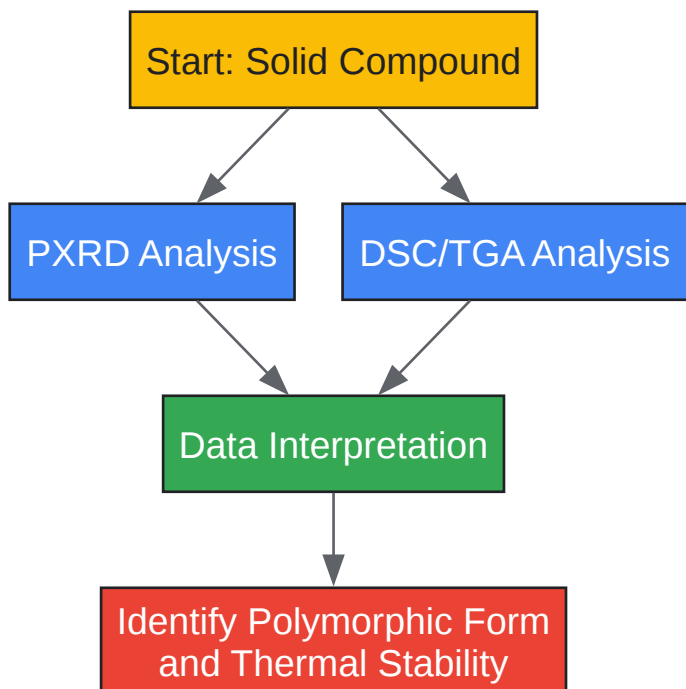
- **Purpose:** To assess thermal stability and determine the temperature at which the compound begins to decompose.
- **Typical Protocol:** Approximately 5 mg of sample is placed in an alumina crucible and heated from room temperature to 400 °C at a rate of 10 °C per minute under a nitrogen atmosphere (flow rate 100 mL/min). The onset of mass loss (T_{onset}) indicates the beginning of thermal degradation [3].

Solid-State Characterization: Powder X-ray Diffraction (PXRD)

- **Purpose:** This is the primary technique for identifying and distinguishing between different crystal polymorphs. Each polymorph has a unique X-ray diffraction pattern [3] [1].
- **Typical Protocol:** The crystalline powder is placed on a sample holder, and its diffraction pattern is recorded using Cu K α radiation (wavelength 1.54 Å). The data is typically collected over a 2θ range

from 5° to 50°. A match between the diffractogram of a recrystallized sample and the original material confirms the same crystal form, as was the case for **4-chlorocinnamic acid** in various solvents [1].

The workflow below illustrates how these techniques are combined in a typical solid-state characterization study.



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Key Insights for Researchers

- **Single Crystal Form:** The available evidence suggests that **4-chlorocinnamic acid** is not prone to polymorphism and consistently crystallizes in a single form [1]. This property can be advantageous for manufacturing, as it avoids complications from unpredictable crystal form changes.
- **General Workflow Applicable:** While **4-chlorocinnamic acid** itself may not exhibit polymorphism, the experimental protocols outlined are a robust and standard framework for screening other compounds for polymorphic behavior and thermal stability [3].

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To cite this document: Smolecule. [4-chlorocinnamic acid thermal stability different polymorphs]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b600200#4-chlorocinnamic-acid-thermal-stability-different-polymorphs]

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